

In Vivo Toxicity of Disperse Dyes in Animal Models: Application Notes and Protocols

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Compound of Interest

Compound Name: Disperse blue 366

CAS No.: 84870-65-5

Cat. No.: B12361970

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Disclaimer: No specific in vivo toxicity studies for **Disperse Blue 366** were identified in a comprehensive search of available scientific literature. The following application notes and protocols are based on data from studies on other closely related anthraquinone-based dyes, primarily Disperse Blue 1, to provide a representative toxicological profile for this class of compounds. Researchers should exercise caution when extrapolating these findings to **Disperse Blue 366**.

Application Notes

Disperse dyes are a class of synthetic colorants with low water solubility, primarily used for dyeing synthetic fibers. Due to their chemical nature, there are toxicological concerns regarding their potential effects on human health and the environment. In vivo studies in animal models are crucial for assessing the systemic toxicity, carcinogenicity, and genotoxicity of these compounds. This document outlines the key findings and experimental methodologies from in vivo studies on Disperse Blue 1, a representative anthraquinone dye.

The primary toxicological effects observed in animal studies with Disperse Blue 1 are associated with oral exposure and include reduced body weight, organ pigmentation, and, most

significantly, the formation of urinary bladder calculi leading to neoplasms.[1][2] Dermal absorption of Disperse Blue 1 is reported to be poor.[1]

Quantitative Toxicity Data

The following tables summarize the key quantitative data from in vivo toxicity studies of Disperse Blue 1 in rodent models.

Table 1: Acute and Short-Term Oral Toxicity of Disperse Blue 1

Species	Strain	Route	Duration	Doses	Key Findings	Reference
Rat	-	Oral	-	Up to 3 g/kg	All animals survived.	[1]
Rat	F344/N	Feed	14 days	3,100, 6,200, 12,500, 25,000, or 50,000 ppm	Reduced body weights; pigmentation of thyroid, kidneys, and urinary bladder; nephrosis; hyperplasia of the urinary bladder epithelium; urinary tract calculi at $\geq 2,500$ ppm.	[1]
Mouse	B6C3F1	Feed	14 days	3,100, 6,200, 12,500, 25,000, or 50,000 ppm	Deaths occurred at $\geq 25,000$ ppm.	[3]
Mouse	B6C3F1	Feed	13 weeks	Up to 10,000 ppm	Deaths occurred at 10,000 ppm. Lower final mean body	[1]

weights in
males
(34%
lower) and
females
(17%
lower) at
10,000
ppm
compared
to controls.

Table 2: Carcinogenicity Studies of Disperse Blue 1 in Rodents

Species	Strain	Route	Duration	Doses (ppm in feed)	Key Findings	Reference
Rat	F344/N	Feed	103 weeks	Males: 0, 1250, 2500, 5000 Females: 0, 1250, 2500, 5000	Increased incidence of benign and malignant urinary bladder tumors (transitional-cell papillomas and carcinomas, squamous-cell papillomas and carcinomas, and leiomyomas and leiomyosarcomas) in both sexes.	[2] [3]
Mouse	B6C3F1	Feed	104 weeks	Males: 0, 600, 1200, 2500 Females: 0, 600, 1200, 2500	Equivocal evidence of carcinogenicity. Marginally increased incidences of	[2]

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Experimental Protocols

The following are detailed methodologies for key experiments cited in the toxicological assessment of Disperse Blue 1.

Chronic Oral Toxicity and Carcinogenicity Study in Rats

- Objective: To evaluate the chronic toxicity and carcinogenic potential of Disperse Blue 1 when administered in the diet to F344/N rats for 103 weeks.
- Animal Model:
 - Species: Rat
 - Strain: F344/N
 - Age: Seven weeks at the start of the study
 - Groups: 50 males and 50 females per dose group.
- Test Substance Administration:
 - The test article was Disperse Blue 1 (commercial grade).
 - The dye was incorporated into the standard rodent diet at concentrations of 0, 1250, 2500, or 5000 ppm.
 - The animals had ad libitum access to the dosed feed and water for 103 weeks.

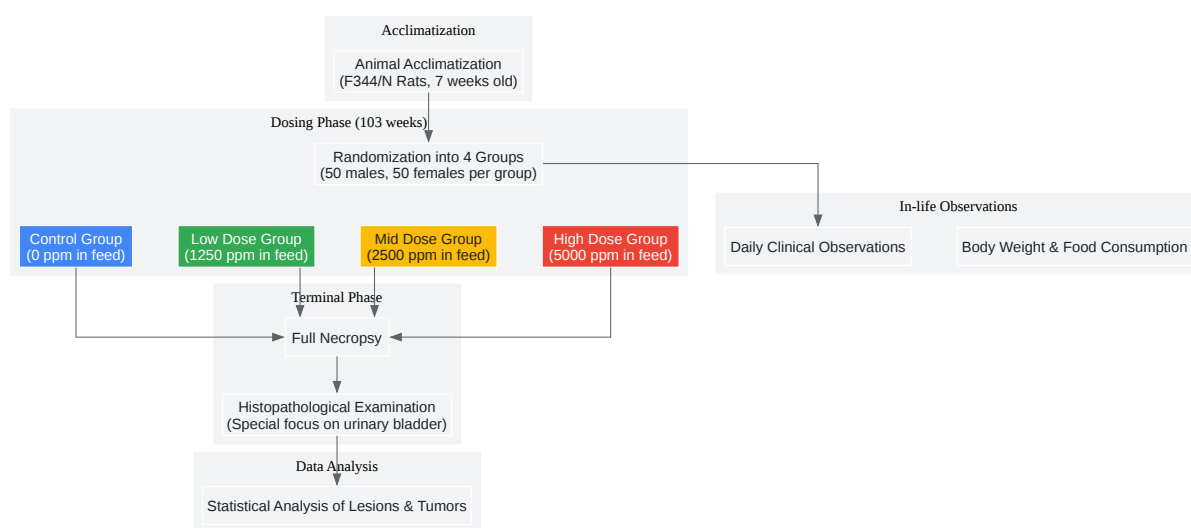
- Observations and Examinations:
 - Clinical Observations: Animals were observed twice daily for signs of toxicity.
 - Body Weight and Food Consumption: Recorded weekly for the first 13 weeks and then monthly.
 - Hematology and Clinical Chemistry: Not detailed in the provided search results.
 - Necropsy and Histopathology: All animals, including those that died during the study and those sacrificed at the end, underwent a complete necropsy. A comprehensive set of tissues and organs were collected, preserved in 10% neutral buffered formalin, and processed for microscopic examination. Special attention was given to the urinary bladder.
- Data Analysis:
 - Statistical analysis of tumor incidence and other lesions was performed to determine the significance of the findings.

Dermal Carcinogenesis Study in Mice

- Objective: To assess the carcinogenic potential of Disperse Blue 1 following dermal application in mice.
- Animal Model:
 - Species: Mouse
- Test Substance Administration:
 - Details of the vehicle, concentration, and frequency of application are not fully specified in the provided search results, but the study was negative for dermal carcinogenesis.[\[1\]](#)
- Observations and Examinations:
 - Regular observation for skin lesions and other signs of toxicity.
 - Histopathological examination of the skin and other major organs at the end of the study.

Visualizations

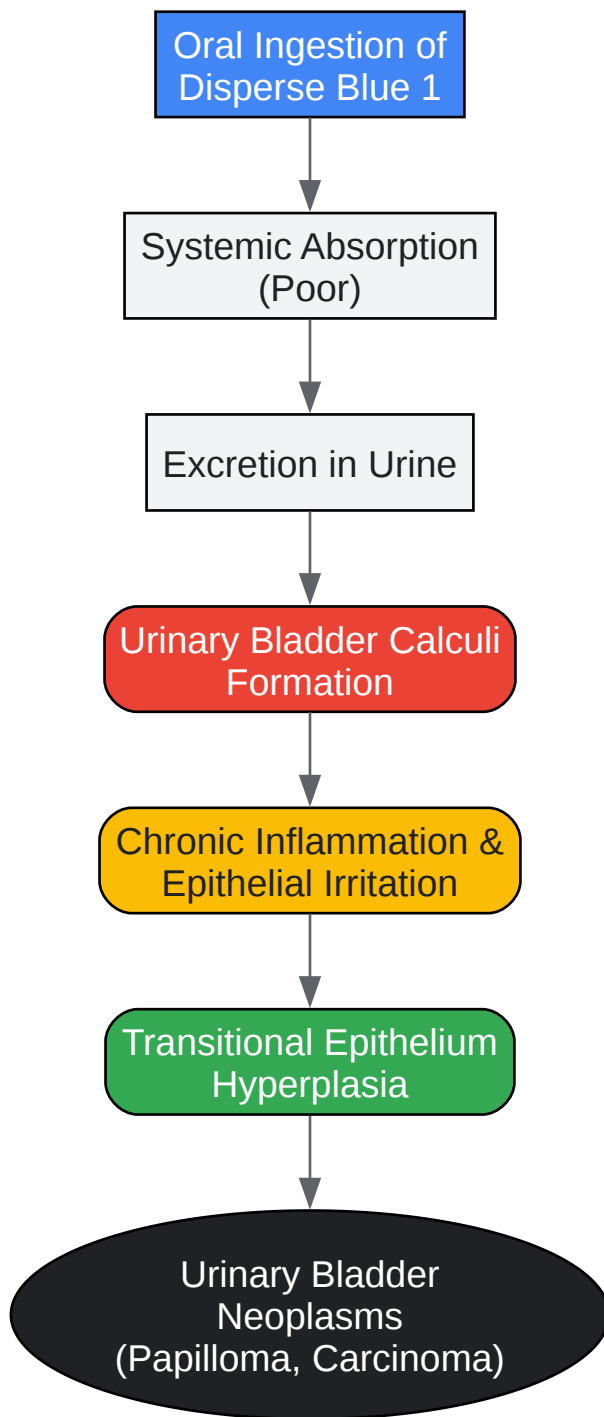
Experimental Workflow for Chronic Oral Toxicity Study



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Caption: Workflow for a chronic oral toxicity and carcinogenicity study of Disperse Blue 1 in rats.

Proposed Toxicity Pathway for Disperse Blue 1 in Rodents



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References

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- [2. Disperse Blue 1 - 15th Report on Carcinogens - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. Disperse Blue 1 - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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